

Erastin2 solubility and stock solution preparation in DMSO

Author: BenchChem Technical Support Team. Date: December 2025



Application Notes and Protocols for Erastin2 in DMSO

For Researchers, Scientists, and Drug Development Professionals

Introduction

Erastin2 is a potent and specific small molecule inducer of ferroptosis, a form of iron-dependent, non-apoptotic cell death. It functions primarily by inhibiting the system xc(-) cystine/glutamate transporter, which leads to the depletion of intracellular cysteine, subsequent reduction in glutathione (GSH) levels, and an accumulation of lipid-based reactive oxygen species (ROS), ultimately culminating in cell death. These characteristics make **Erastin2** a valuable tool for studying ferroptosis and a potential candidate for therapeutic development, particularly in oncology. This document provides detailed protocols for the solubilization of **Erastin2** in Dimethyl Sulfoxide (DMSO) and the preparation of stock solutions for in vitro research.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Erastin2**.



Parameter	Value	Reference
Molecular Weight	623.14 g/mol	[1]
Solubility in DMSO	~100 mg/mL (~160.48 mM)	[1][2]
Solubility in Ethanol	4 mg/mL	[1]
Solubility in Water	Insoluble	[1]
Recommended Stock Solution Concentration	10 mM in DMSO	
Storage of Powder	3 years at -20°C	_
Storage of DMSO Stock Solution	1 year at -20°C; 2 years at -80°C	

Experimental Protocols

Protocol 1: Preparation of a 10 mM Erastin2 Stock Solution in DMSO

This protocol details the steps to prepare a 10 mM stock solution of **Erastin2** in DMSO.

Materials:

- Erastin2 powder
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Pipettes and sterile pipette tips
- Vortex mixer
- Optional: Water bath or heat block

Procedure:



- Aliquot Erastin2: Weigh out 1 mg of Erastin2 powder and place it into a sterile microcentrifuge tube.
- Add DMSO: Add 160 μ L of anhydrous/fresh DMSO to the microcentrifuge tube containing the **Erastin2** powder.
- Dissolution: Vortex the solution thoroughly to dissolve the powder. If necessary, gentle warming to 37°C and/or brief sonication can be used to aid dissolution. Ensure the final solution is clear and free of particulates.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Storage: Store the aliquoted stock solutions at -20°C for up to one year or at -80°C for up to two years. Protect from light.

Important Considerations:

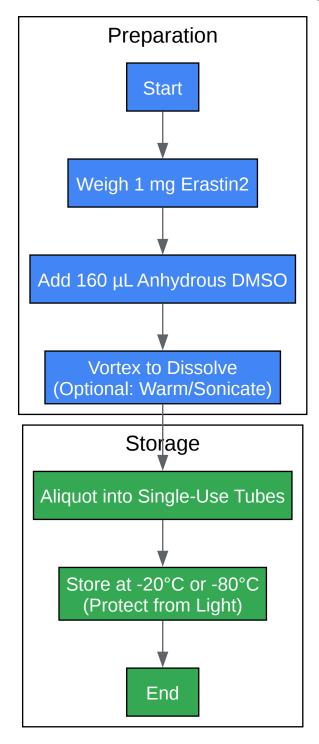
- DMSO is hygroscopic and can absorb moisture from the air, which may reduce the solubility of **Erastin2**. It is crucial to use fresh, anhydrous DMSO for the preparation of stock solutions.
- When preparing working solutions for cell-based assays, ensure the final concentration of DMSO in the culture medium does not exceed a level that affects cell viability, typically below 0.5%.

Visualizations

Experimental Workflow: Erastin2 Stock Solution Preparation



Workflow for Erastin2 Stock Solution Preparation



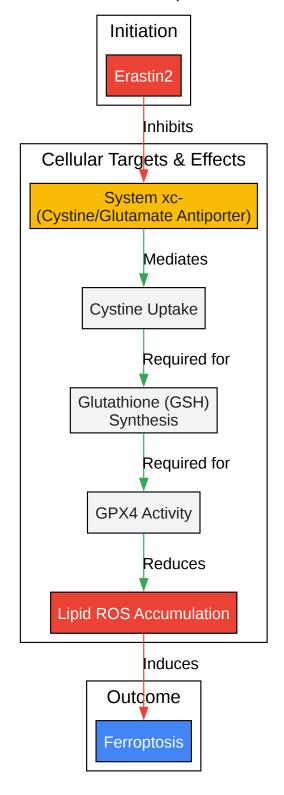
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Caption: Workflow for preparing a 10 mM Erastin2 stock solution in DMSO.



Signaling Pathway: Mechanism of Erastin2-Induced Ferroptosis

Erastin2-Induced Ferroptosis Pathway





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Caption: Simplified signaling pathway of **Erastin2**-induced ferroptosis.

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References

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- 2. Erastin2 I CAS#: 1695533-44-8 I ferroptosis inducer I InvivoChem [invivochem.com]
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